

inter-laboratory comparison of avermectin B1a quantification methods

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Compound of Interest

Compound Name: *avermectin B1a*

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A Comparative Guide to Avermectin B1a Quantification Methodologies

For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of various analytical methodologies for the quantification of **Avermectin B1a**, a potent anthelmintic and insecticidal agent. The data and protocols presented are compiled from peer-reviewed studies to assist laboratories in selecting the most appropriate method for their specific needs, considering factors such as sensitivity, precision, and the nature of the sample matrix.

Quantitative Performance Comparison

The following table summarizes the performance characteristics of different analytical methods used for the quantification of **Avermectin B1a**. The data is extracted from various validation studies.

Method	Limit of Detection (LOD)	Limit of Quantification (LOQ)	Linearity (R ²)	Recovery (%)	Relative Standard Deviation (RSD) (%)	Sample Matrix
qNMR	0.009 mg/mL[1][2]	0.029 mg/mL[1][2]	0.9999[1][2]	98.86[1][2]	0.34 (Assay), 0.11 (Stability)[1][2]	Commercial Formulation
HPLC-DAD	Not explicitly stated	Not explicitly stated	>0.99	Not explicitly stated	Not explicitly stated	Bulk Samples[3][4][5]
LC-MS/MS	Not explicitly stated	0.5 µg/kg[6]	Not explicitly stated	70-120[6]	≤20[6]	Soil[6]
HPLC (UV)	40 µg/kg	Not explicitly stated	Not explicitly stated	76-109	Not explicitly stated	Vegetables[7]
HPLC (Fluorescence)	1 ng/g (0.001 mg/kg)[7]	2 ng/g (0.002 mg/kg)[7]	Not explicitly stated	85 (Apples), 88-102 (Wine)[7]	Not explicitly stated	Apples, Wine[7]
RP-HPLC (UV)	0.002 mg/kg[7]	0.007 mg/kg[7]	Not explicitly stated	73.4-97.45[7]	0.91-13.7[7]	Honey[7]

Experimental Protocols

Below are detailed methodologies for some of the key experiments cited in the comparison table.

Quantitative Nuclear Magnetic Resonance (qNMR) Spectroscopy

- Objective: To quantify **Avermectin B1a** in commercial products.
- Instrumentation: ^1H NMR Spectrometer.
- Sample Preparation:
 - Prepare a stock solution of **Avermectin B1a** in a suitable deuterated solvent (e.g., deuteriochloroform).
 - Use a certified internal standard, such as 1-methoxy-4-(2-nitroethyl)benzene (PMN).
 - Prepare a series of calibration standards with varying concentrations of **Avermectin B1a** and a fixed concentration of the internal standard.
- NMR Analysis:
 - Acquire ^1H NMR spectra for all samples.
 - The signal for **Avermectin B1a** at 5.56 ppm and the signal for the internal standard (PMN) at 8.14 ppm are used for quantification.[\[1\]](#)[\[2\]](#)
 - Integrate the respective signals and calculate the concentration of **Avermectin B1a** based on the ratio of the integrals and the known concentration of the internal standard.
- Validation Parameters: The method was validated for specificity, linearity, accuracy, precision, limit of detection (LOD), limit of quantification (LOQ), stability, and robustness.[\[1\]](#)[\[2\]](#)

High-Performance Liquid Chromatography with Diode Array Detector (HPLC-DAD)

- Objective: To quantify **Avermectin B1a** and related compounds in bulk samples.
- Instrumentation: HPLC system with a Diode Array Detector (DAD).
- Chromatographic Conditions:
 - Column: Phenomenex® C18 (150 × 4.60 mm, 5 μm).[\[3\]](#)[\[4\]](#)[\[5\]](#)

- Mobile Phase: Acetonitrile: methanol: ultrapure water (53: 35: 12, v/v/v).[3][4]
- Flow Rate: 1.2 mL min⁻¹. [3][4][5]
- Injection Volume: 20 µL. [3][4][5]
- Column Temperature: 20 °C. [3][5]
- Detection Wavelength: 250 nm. [3][4][5]
- Sample Preparation:
 - Prepare a stock solution of the analyte in methanol at a concentration of 1.5 mg mL⁻¹. [3][4]
 - Prepare working solutions for the calibration curve by diluting the stock solution with methanol to achieve concentrations ranging from 0.80 to 1.20 mg mL⁻¹. [3][4]
- Validation: The method was validated for linearity, LOD, LOQ, precision, accuracy, and robustness. [3][4]

Liquid Chromatography with Tandem Mass Spectrometry (LC-MS/MS)

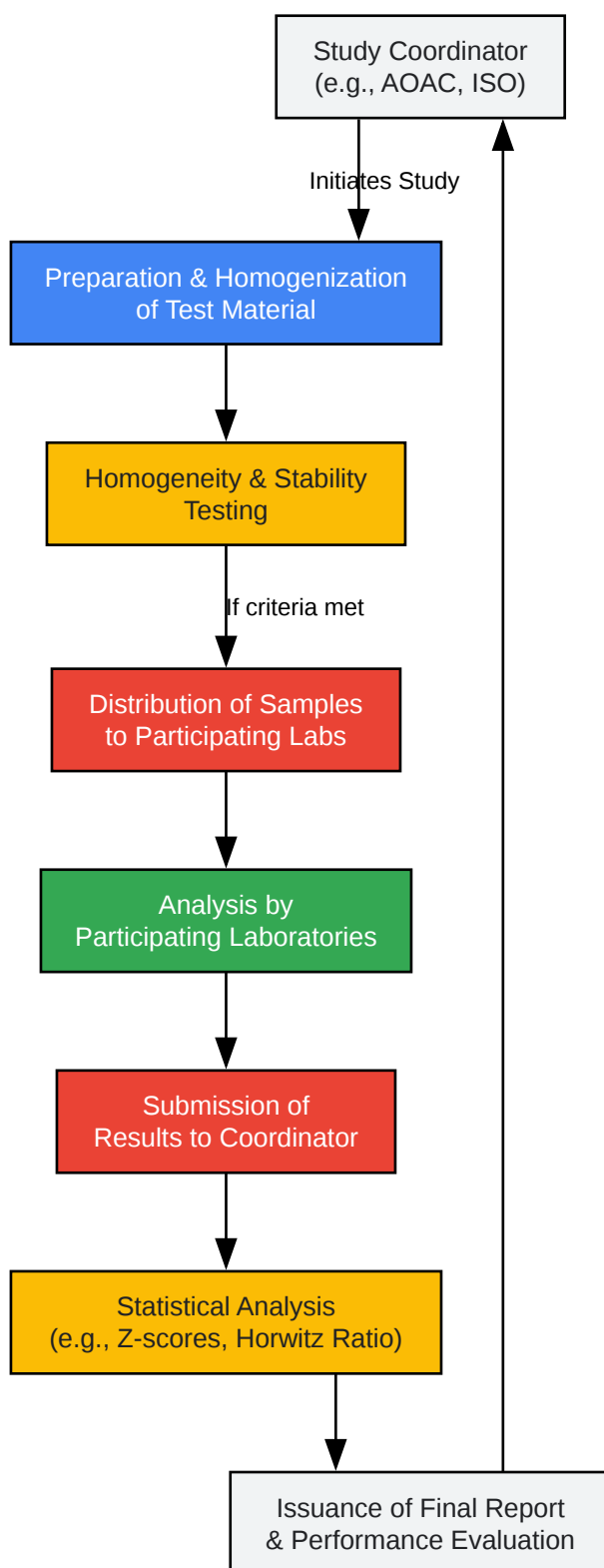
- Objective: To determine **Avermectin B1a**, Avermectin B1b, and 8,9-Z **Avermectin B1a** in soil.
- Instrumentation: Liquid Chromatograph coupled to a Tandem Mass Spectrometer.
- Sample Preparation and Extraction:
 - Extract 10 g of soil twice with a 70% (v/v) acetonitrile/water solution by shaking, centrifuging, and filtering. [6]
 - Combine the extracts and remove the organic solvent via rotary evaporation. [6]
 - To the remaining aqueous extract, add acetonitrile and ammonium hydroxide before passing it through a Solid Phase Extraction (SPE) column. [6]

- Rinse the SPE column with 25% acetonitrile/water and 1% ammonium hydroxide.[6]
- Elute the analytes with dichloromethane.[6]
- Remove the dichloromethane by rotary evaporation and dissolve the residue in acetonitrile/water for LC-MS/MS analysis.[6]
- Validation: The method was validated for accuracy and precision, with a defined LOQ of 0.5 µg/kg.[6]

Workflow and Logical Relationships

Inter-Laboratory Comparison (ILC) Workflow for Avermectin B1a Quantification

The following diagram illustrates a typical workflow for an inter-laboratory comparison study, also known as a proficiency test. Such studies are crucial for assessing the competence of participating laboratories and ensuring the reliability of analytical data across different facilities.



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Caption: A flowchart illustrating the key stages of an inter-laboratory comparison study.

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